

# molecular weight and formula of lead(II) sulfate

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## Compound of Interest

Compound Name: Lead(II) sulfate

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## An In-depth Technical Guide to Lead(II) Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **lead(II) sulfate** ( $\text{PbSO}_4$ ), a compound of significant interest in various industrial and research settings. The document details its fundamental chemical and physical properties, outlines detailed experimental protocols for its synthesis, and discusses its primary applications, particularly in the context of energy storage.

### Core Chemical and Physical Properties

**Lead(II) sulfate** is an inorganic compound that presents as a white, crystalline solid.<sup>[1][2]</sup> It is found naturally as the mineral anglesite.<sup>[1][3]</sup> The compound is notable for its low solubility in water and its crucial role in the operation of lead-acid batteries.<sup>[1][4]</sup>

Identifier	Value	Reference
Chemical Formula	$\text{PbSO}_4$	<sup>[1][2][5]</sup>
Molecular Weight	303.26 g/mol	<sup>[1][3][4][5][6]</sup>
CAS Number	7446-14-2	<sup>[2][5]</sup>

The key physical and chemical properties of **lead(II) sulfate** are summarized below. These properties are critical for its application in various fields, including materials science and

electrochemistry.

Property	Value	Reference
Appearance	White crystalline solid/powder	[1][5]
Density	6.2 - 6.29 g/cm <sup>3</sup> at 25°C	[1][3][4][5]
Melting Point	1087 - 1170 °C (decomposes)	[3][4][5][6]
Crystal Structure	Orthorhombic	[1][3]
Water Solubility	Very low (approx. 0.004 g/100 mL at 25°C)	[3][6]
Solubility	Soluble in concentrated acids (HNO <sub>3</sub> , HCl, H <sub>2</sub> SO <sub>4</sub> ), concentrated alkali, and ammonium salts. Insoluble in alcohol.	[1][3][4]

## Experimental Protocols: Synthesis of Lead(II) Sulfate

The most common laboratory synthesis of **lead(II) sulfate** is through a precipitation reaction, leveraging its poor solubility in aqueous solutions.

This protocol describes the synthesis of **lead(II) sulfate** via the reaction of aqueous solutions of lead(II) nitrate and a soluble sulfate, such as potassium sulfate or sodium sulfate.

Materials:

- Lead(II) nitrate (Pb(NO<sub>3</sub>)<sub>2</sub>) solution (0.5 M)
- Potassium sulfate (K<sub>2</sub>SO<sub>4</sub>) or Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) solution (0.5 M)
- Deionized water
- Beakers

- Glass stirring rod
- Filtration apparatus (funnel, filter paper, conical flask)
- Drying oven
- Evaporating dish

#### Methodology:

- Reaction: In a beaker, combine equal volumes of the lead(II) nitrate solution and the potassium sulfate solution (e.g., 75 cm<sup>3</sup> of each).<sup>[7][8][9]</sup> A white precipitate of **lead(II) sulfate** will form immediately. The reaction is:  $\text{Pb}(\text{NO}_3)_2(\text{aq}) + \text{K}_2\text{SO}_4(\text{aq}) \rightarrow \text{PbSO}_4(\text{s}) + 2\text{KNO}_3(\text{aq})$ .<sup>[7]</sup>
- Stirring: Stir the mixture with a glass rod to ensure the reaction goes to completion.<sup>[7][8]</sup>
- Filtration: Set up the filtration apparatus. Pour the mixture through the filter paper to collect the **lead(II) sulfate** precipitate.<sup>[7][8][10]</sup>
- Washing: Wash the precipitate collected on the filter paper with deionized water. This step is crucial to remove any soluble impurities, such as potassium nitrate.<sup>[7][8][10]</sup>
- Drying: Carefully transfer the filtered solid to a pre-weighed evaporating dish. Place the dish in a drying oven set to a low temperature (e.g., 80-100°C) until the sample is completely dry and a constant mass is achieved.<sup>[7][8][10]</sup>

This method involves the initial conversion of an insoluble lead compound (lead oxide) into a soluble salt, followed by precipitation.

#### Materials:

- Lead(II) oxide (PbO)
- Warm, dilute nitric acid (HNO<sub>3</sub>)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) solution

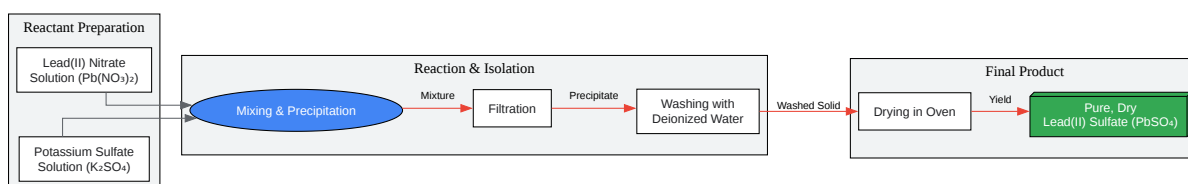
- Deionized water
- Standard laboratory glassware and filtration equipment as in Protocol 1

#### Methodology:

- **Dissolution:** Add lead(II) oxide powder to a minimal amount of warm, dilute nitric acid. Stir until the oxide dissolves completely to form a clear solution of lead(II) nitrate.<sup>[11]</sup> The reaction is:  $\text{PbO(s)} + 2\text{HNO}_3\text{(aq)} \rightarrow \text{Pb(NO}_3)_2\text{(aq)} + \text{H}_2\text{O(l)}$ .
- **Precipitation:** To the resulting lead(II) nitrate solution, add a solution of sodium sulfate. A white precipitate of **lead(II) sulfate** will form.<sup>[11]</sup>
- **Isolation and Purification:** Follow steps 3-5 from Protocol 1 (Filtration, Washing, and Drying) to isolate and purify the **lead(II) sulfate** product.<sup>[11]</sup>

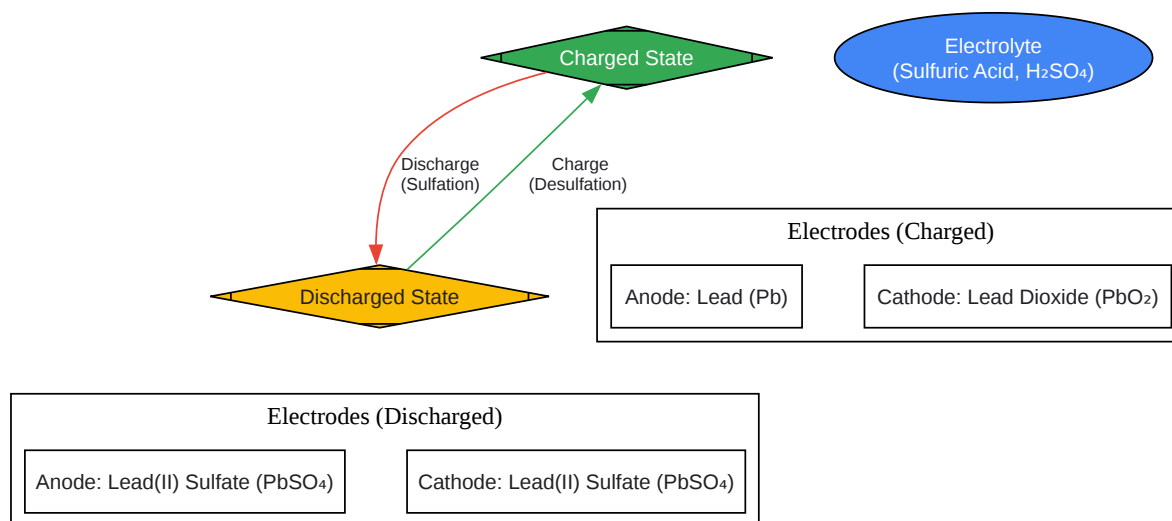
## Visualized Workflows and Processes

Diagrams created using the DOT language provide clear visual representations of the synthesis workflow and the compound's role in a key application.



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Caption: Experimental workflow for the synthesis of **Lead(II) Sulfate**.



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Caption: Role of **Lead(II) Sulfate** in a Lead-Acid Battery Cycle.

## Applications and Relevance

**Lead(II) sulfate**'s properties make it indispensable in several areas of research and industry.

- **Lead-Acid Batteries:** This is the most prominent application. During the discharge cycle of a lead-acid battery, both the lead anode and the lead dioxide cathode are converted into **lead(II) sulfate**.<sup>[1][12]</sup> This electrochemical reaction is reversed during charging. The formation and dissolution of PbSO<sub>4</sub> are fundamental to the battery's ability to store and release energy.<sup>[12]</sup>
- **Pigments and Paints:** Historically, **lead(II) sulfate** has been used as a white pigment known as "fast white" or "milk white" in paints and coatings due to its color and opacity.<sup>[1][4]</sup>
- **Laboratory Reagent:** In analytical chemistry, the formation of insoluble **lead(II) sulfate** can be used for the gravimetric analysis of lead or sulfates.

- Industrial Applications: It also finds use as a stabilizer in certain plastics and as a weighting agent for fabrics.[2][4][6]

## Safety and Toxicology

It is critical for all personnel to handle **lead(II) sulfate** with appropriate safety measures. The compound is toxic and classified as a cumulative poison.[1][6] Chronic exposure can lead to severe health issues, including anemia, kidney damage, and damage to the central nervous system.[1][6] It is also corrosive and can cause severe eye irritation or burns upon contact.[1] All handling should be performed in a well-ventilated area, preferably a fume hood, with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

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